Application Notes: Utilizing 3-Bromopiperidine-2,6-dione for PROTAC Synthesis

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Compound of Interest

Compound Name:	*3-Bromopiperidine*
CAS No.:	*102776-55-6*
Cat. No.:	*B033930*

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Introduction

Proteolysis Targeting Chimeras (PROTACs) have emerged as a revolutionary therapeutic modality in drug discovery, capable of targeting and eliminating disease-causing proteins previously deemed "undruggable".[1][2] These heterobifunctional molecules function by recruiting a target Protein of Interest (POI) to an E3 ubiquitin ligase, thereby hijacking the cell's native ubiquitin-proteasome system (UPS) to induce degradation of the POI.[3][4]

A critical component of a PROTAC is the E3 ligase ligand. Among the most widely utilized E3 ligases is Cereblon (CRBN), a substrate receptor for the CUL4-DDB1 E3 ligase complex.[5] Ligands for CRBN are often derived from immunomodulatory imide drugs (IMiDs) like thalidomide and its analogs.[3][6] **3-Bromopiperidine**-2,6-dione is a key chemical intermediate for the synthesis of these glutarimide-based CRBN ligands, making it a foundational building block for the development of potent and selective CRBN-based PROTACs.[6][7] This document provides detailed protocols and data for researchers utilizing **3-Bromopiperidine**-2,6-dione in their PROTAC development programs.

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Core Concepts: Mechanism of CRBN-Based PROTACs

CRBN-based PROTACs operate by inducing the formation of a ternary complex between the target protein (POI) and the CRBN E3 ligase complex. This induced proximity facilitates the transfer of ubiquitin from an E2 conjugating enzyme to lysine residues on the surface of the POI. The resulting polyubiquitin chain acts as a recognition signal for the 26S proteasome, which then unfolds and degrades the target protein.[1][4] The PROTAC molecule is subsequently released and can catalytically induce the degradation of multiple POI molecules.[2]

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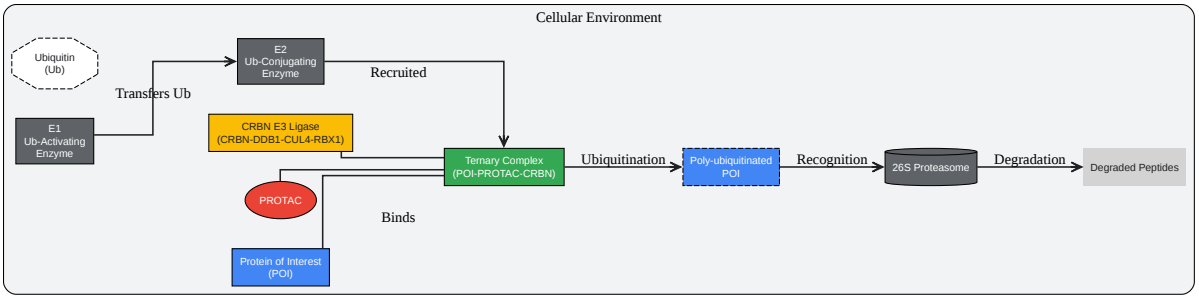

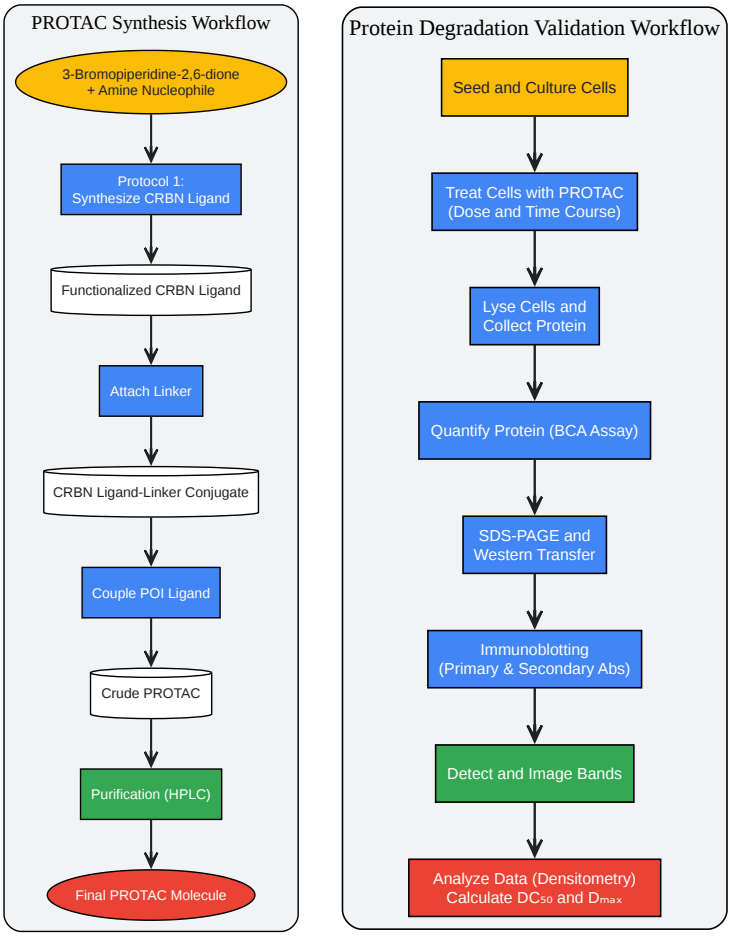

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